

# Application Notes and Protocols: O-Acetyl-L-serine Hydrochloride

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## Compound of Interest

Compound Name: *O-Acetyl-L-serine hydrochloride*

Cat. No.: *B613005*

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## Introduction

**O-Acetyl-L-serine hydrochloride** is a serine derivative that serves as a crucial intermediate in the biosynthesis of cysteine in bacteria and plants.[1][2] It is widely utilized in biochemical research and pharmaceutical development.[3] Its applications extend to neuroscience research, where it is used in studies concerning neurotransmitter synthesis and regulation, and as a substrate for identifying and characterizing enzymes like O-acetyl-L-serine(thiol)lyase (OASTL) involved in cysteine biosynthesis.[3][4] In cell culture, it can be a component of media to support the growth of various cell lines.[3]

## Physicochemical Properties

A summary of the key quantitative data for **O-Acetyl-L-serine hydrochloride** is provided below for easy reference.

Property	Value	References
Molecular Formula	$C_5H_9NO_4 \cdot HCl$	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	183.59 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to off-white solid/powder	<a href="#">[3]</a> <a href="#">[6]</a>
Purity	≥98%	<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	163 °C	<a href="#">[6]</a> <a href="#">[7]</a>

## Solubility

The solubility of **O-Acetyl-L-serine hydrochloride** can vary depending on the solvent and preparation conditions. The following table summarizes reported solubility data. It is recommended to use fresh, high-purity solvents, as moisture can affect solubility, particularly in DMSO.[\[1\]](#)

Solvent	Reported Solubility	Notes
Water	37 mg/mL (201.53 mM)	-
50 mg/mL (339.84 mM)	May require sonication to fully dissolve. <a href="#">[8]</a>	
DMSO	6.25 mg/mL (42.48 mM)	Requires sonication and warming to 60°C. <a href="#">[8]</a>
37 mg/mL (201.53 mM)	Use of fresh, moisture-free DMSO is recommended. <a href="#">[1]</a>	
Ethanol	37 mg/mL (201.53 mM)	Soluble, resulting in an almost transparent solution. <a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 100 mM)

This protocol describes the preparation of a 100 mM aqueous stock solution of **O-Acetyl-L-serine hydrochloride**.

Materials:

- **O-Acetyl-L-serine hydrochloride** (MW: 183.59 g/mol )
- Nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filter (0.22  $\mu$ m)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **O-Acetyl-L-serine hydrochloride** needed:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
  - Mass (g) = 0.1 mol/L x 0.01 L x 183.59 g/mol = 0.18359 g (or 183.59 mg)
- Weigh the compound: Accurately weigh 183.59 mg of **O-Acetyl-L-serine hydrochloride** powder and transfer it to a sterile 15 mL conical tube.
- Add solvent: Add 8-9 mL of nuclease-free water to the conical tube.
- Dissolve: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.

- Adjust volume: Once fully dissolved, add nuclease-free water to reach a final volume of 10 mL.
- Sterilization: Sterilize the stock solution by passing it through a 0.22  $\mu\text{m}$  syringe filter into a new sterile conical tube. This is particularly important for cell culture applications.[\[8\]](#)
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100  $\mu\text{L}$  or 1 mL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[8\]](#)

## Storage of Stock Solutions

Proper storage is critical to maintain the stability and activity of **O-Acetyl-L-serine hydrochloride** stock solutions.

Storage Temperature	Duration	References
-20°C	Up to 1 year	<a href="#">[8]</a>
-80°C	Up to 2 years	<a href="#">[8]</a>

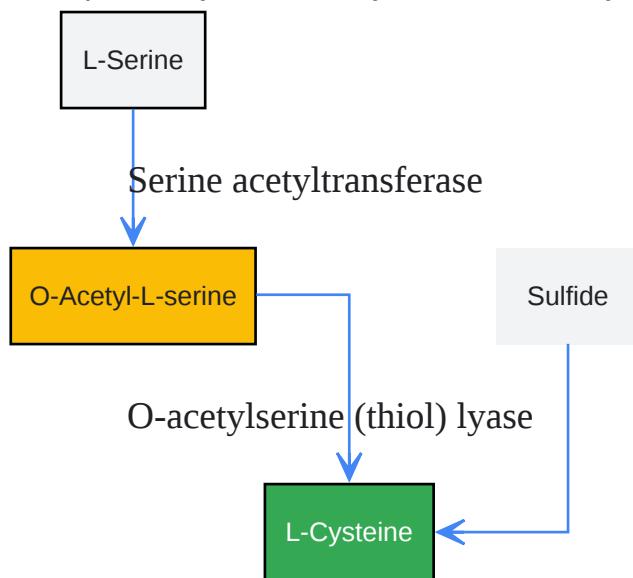
Note: Always store aliquots in tightly sealed containers to prevent evaporation and contamination. For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.[\[8\]](#)

## Visualizations

### Signaling Pathway: Cysteine Biosynthesis

O-Acetyl-L-serine is a key intermediate in the synthesis of cysteine from serine. The pathway involves the acetylation of serine to form O-acetylserine, which then reacts with sulfide to produce cysteine.

## Simplified Cysteine Biosynthesis Pathway

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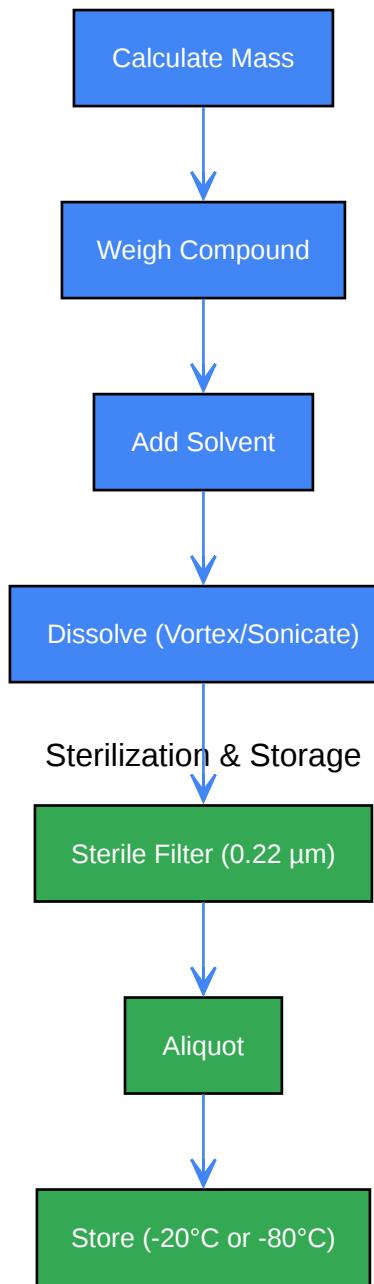
Caption: Simplified pathway of L-cysteine biosynthesis.

## Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing a sterile stock solution of **O-Acetyl-L-serine hydrochloride**.

## Workflow for O-Acetyl-L-serine Hydrochloride Stock Solution Preparation

## Preparation

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Caption: Experimental workflow for stock solution preparation.

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